

Chemical Information for Aldicarb and Isotope-Labeled Analogues

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Compound Focus: [(E)-(2-methyl-2-methylsulfanylpropylidene)amino] N-(trideuterio(¹³C)methyl)carbamate

CAS No.: 1261170-75-5

Cat. No.: S1800701

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The tables below summarize the core quantitative data and identifiers for aldicarb and its stable isotope-labeled forms, which are used as internal standards in analytical chemistry.

Table 1: Basic Identifiers and Properties

Property	Aldicarb (Unlabeled)	Aldicarb-(N-methyl- ¹³ C,d3, carbamoyl- ¹³ C)	Aldicarb sulfoxide-[¹³ C2,D3]	Aldicarb sulfone-[¹³ C2,D3]
CAS Number	116-06-3 [1]	N/A in results	1261170-77-7 [2]	1261170-76-6 [3]
Molecular Formula	C ₇ H ₁₄ N ₂ O ₂ S [4]	C ₅ ¹³ C ₂ H ₁₁ D ₃ N ₂ O ₂ S [5]	C ₅ ¹³ C ₂ H ₁₁ D ₃ N ₂ O ₃ S [2]	C ₅ ¹³ C ₂ H ₁₁ D ₃ N ₂ O ₄ S [3]
Molecular Weight	190.26 g/mol [4]	~195.27 g/mol (Calculated)	211.266 g/mol [2]	227.27 g/mol [3]
Density	1.195 g/cm ³ [4]	N/A	1.2±0.1 g/cm ³ [2]	N/A
IUPAC Name	2-Methyl-2-(methylthio)propanal O-[(N-	(1E)-2-Methyl-2-(methylthio)-O-[(methyl- ¹³ C-d3-	(1E)-2-Methyl-2-(methylsulfinyl)-, 1-[O-(methyl- ¹³ C-	N/A

Property	Aldicarb (Unlabeled)	Aldicarb-(N-methyl-13C,d3, carbamoyl-13C)	Aldicarb sulfoxide-[13C2,D3]	Aldicarb sulfone-[13C2,D3]
	methylcarbamoyl]oxime [4]	amino)carbonyl-13C]oxime propanal [5]	d3-amino)oxomethyl-13C]oxime] propanal [2]	

Table 2: Synonyms, Hazards, and Applications

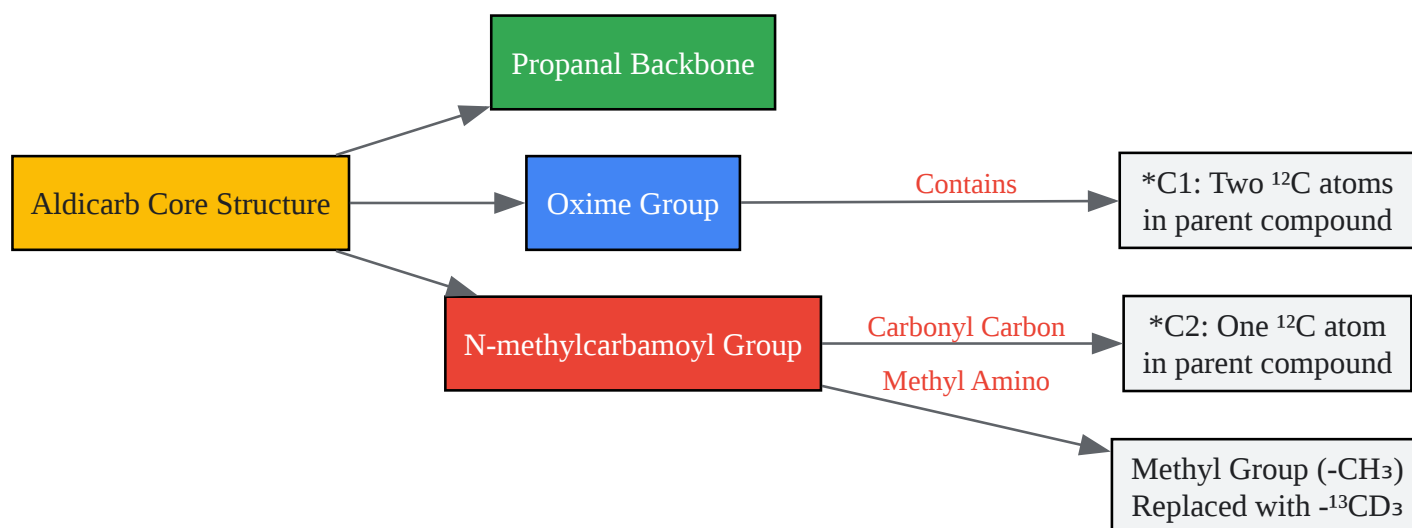
Aspect	Aldicarb (Unlabeled)	Isotope-Labeled Analogues
Common Synonyms	Temik, Ambush, UC 21149 [1]	Aldicarb-(N-methyl-13C,d3), Aldicarb sulfoxide-13C2,d3 [2] [5]

| **Hazard & Safety** | **Symbol:** GHS06, GHS09 **Signal Word:** Danger **Hazard Statements:** H300 (Fatal if swallowed) [4] | **Symbol:** GHS06, GHS09 **Signal Word:** Danger **Hazard Statements:** H300, H400 (Fatal if swallowed, Toxic to aquatic life) [2] | | **Primary Application** | Carbamate insecticide and nematicide [4]. | Analytical internal standards for quantification using **isotope dilution mass spectrometry (IDMS)** [5] [3]. |

IUPAC Nomenclature Breakdown

The IUPAC name for the parent compound, Aldicarb, is **2-Methyl-2-(methylthio)propanal O-(N-methylcarbamoyl)oxime** [4]. The names of the isotope-labeled analogues are derived from this systematic name by specifying the positions of the stable isotopes.

The following diagram illustrates the structure of the parent Aldicarb molecule and highlights the atoms replaced in a typical isotope-labeled standard, which helps in understanding the nomenclature.



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For the labeled analogue **Aldicarb-(N-methyl- ^{13}C ,d3, carbamoyl- ^{13}C)** [5]:

- **(N-methyl- ^{13}C , d3)** indicates that the methyl group attached to the nitrogen atom consists of one Carbon-13 (^{13}C) atom and three Deuterium (D, ^2H) atoms, replacing the original $^{-12}\text{CH}_3$ group.
- **carbamoyl- ^{13}C** indicates that the carbonyl carbon (C=O) in the carbamoyl group is a Carbon-13 (^{13}C) atom.

Key Experimental Applications

The primary application for these isotope-labeled compounds is in analytical chemistry for precise quantification [5].

- **Role in Analysis:** They serve as internal standards in **Isotope Dilution Mass Spectrometry (IDMS)**.
- **Procedure:**
 - **Spike:** A known amount of the isotope-labeled standard (e.g., Aldicarb-[$^{13}\text{C}_2$,d3]) is added to the sample at the beginning of the extraction process.
 - **Processing:** The sample and standard are co-processed through extraction, clean-up, and chromatography.
 - **Measurement:** The sample is analyzed by LC-MS or GC-MS. The instrument distinguishes the labeled standard from the native compound by their mass differences.
 - **Quantification:** The ratio of the native compound's signal to the standard's signal is used for highly accurate quantification, correcting for losses during sample preparation and matrix effects.

Insights for Researchers

- **Purpose of Labeling:** Using compounds like Aldicarb-[13C2,d3] is considered a "definitive method" for quantification in complex matrices (like soil, food, or biological samples) because it corrects for analyte loss and matrix-induced signal suppression or enhancement, leading to highly accurate and reliable data [5].
- **Metabolite Tracking:** The availability of labeled versions of the primary metabolites, Aldicarb sulfoxide and Aldicarb sulfone, allows for similarly precise study of the environmental fate and metabolic pathways of the pesticide [2] [3].

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References

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4. - Wikipedia Aldicarb [en.wikipedia.org]
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[<https://www.smolecule.com/products/b1800701#aldicarb-13c2-d3-iupac-nomenclature>]

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